

PP121 Target Profile and Key Research Findings

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Compound Focus: PP121

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Aspect	Details
Primary Mechanism	Dual inhibitor of tyrosine kinases & phosphoinositide kinases (PI3-K) [1].

| **Key Molecular Targets (IC₅₀)** | • mTOR: 10 nM • VEGFR2: 12 nM • Src: 14 nM • PDGFR: 2 nM • DNA-PK: 60 nM [2]. | | **Initial Research Focus** | Anticancer agent, overcoming kinase inhibitor resistance [3] [1]. | | **Key Finding (2023)** | Relieves airway hyperresponsiveness, mucus secretion, and inflammation in a murine asthma model [4] [5]. | | **Proposed Pathway in Asthma** | Downregulates inflammatory factors, mucins, and the MAPK/Akt signaling pathway [4]. |

Detailed Experimental Findings

Study Model	Experimental Design	Key Outcomes
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| **Non-Small Cell Lung Cancer (NSCLC)** (Patient-derived xenograft organoids, LU6471B-SCC & LU5162B-ADC) [3] | • **Dosing:** 0.0078 - 2 µM **PP121** for 5 days. • **Endpoint:** Cell viability via CellTiter-Glo assay. | **PP121** exerted an **antitumorigenic effect** via downregulation of pharmacodynamic targets [3]. | | **Asthma Mouse Model** [4] [5] | • **Sensitization/Challenge:** Ovalbumin (OVA). • **PP121 Treatment:** Daily gavage (20 mg/kg & 50 mg/kg). • **Measurements:** Airway resistance, histology, Western blotting, tension measurements on tracheal rings. | • **Reduced** airway hyperresponsiveness, inflammation, and mucus

secretion. • **Relaxed** pre-contracted tracheal rings by blocking L-VDCCs, NSCCs, TRPCs, NCXs, and K⁺ channels. • **Downregulated** VEGF, VEGFR2, MUC5AC, MUC5B, TNF- α , IL-4, IL-5, and suppressed MAPK/Akt signaling [4]. |

Experimental Protocols for Key Assays

For researchers looking to replicate or build upon these findings, here are the methodologies for core experiments.

Cell Proliferation Assay (Crystal Violet)

- **Cell Lines:** Adenocarcinoma (NCI-H1975) and Squamous Cell Carcinoma (NCI-H2170) NSCLC cells [3].
- **Procedure:**
 - Plate cells in 12-well plates.
 - Treat with **PP121** (e.g., 500 nM, 1, 5, 10 μ M) or DMSO vehicle for 48 hours.
 - Remove medium, fix cell monolayer with 100% methanol for 5 minutes.
 - Stain with 0.5% crystal violet in 25% methanol for 10 minutes.
 - Wash thoroughly with distilled water and air-dry overnight.
 - Solubilize dye in 0.1 M sodium citrate in 50% ethanol.
 - Measure optical density at 540 nm [3].

Western Blot Analysis

- **Procedure:**
 - Plate and treat cells with **PP121** or DMSO for 3 hours.
 - Rinse with PBS and lyse cells.
 - Determine protein concentration.
 - Separate 30 μ g of protein via SDS-PAGE (8% gel) and transfer to PVDF membrane.
 - Incubate with primary antibodies (e.g., p-Akt, Akt, p-RPS6, RPS6) at 1:500 dilution overnight at 4°C.
 - Incubate with HRP-conjugated secondary antibody at 1:1000 for 1 hour at room temperature.
 - Visualize using enhanced chemiluminescence [3].

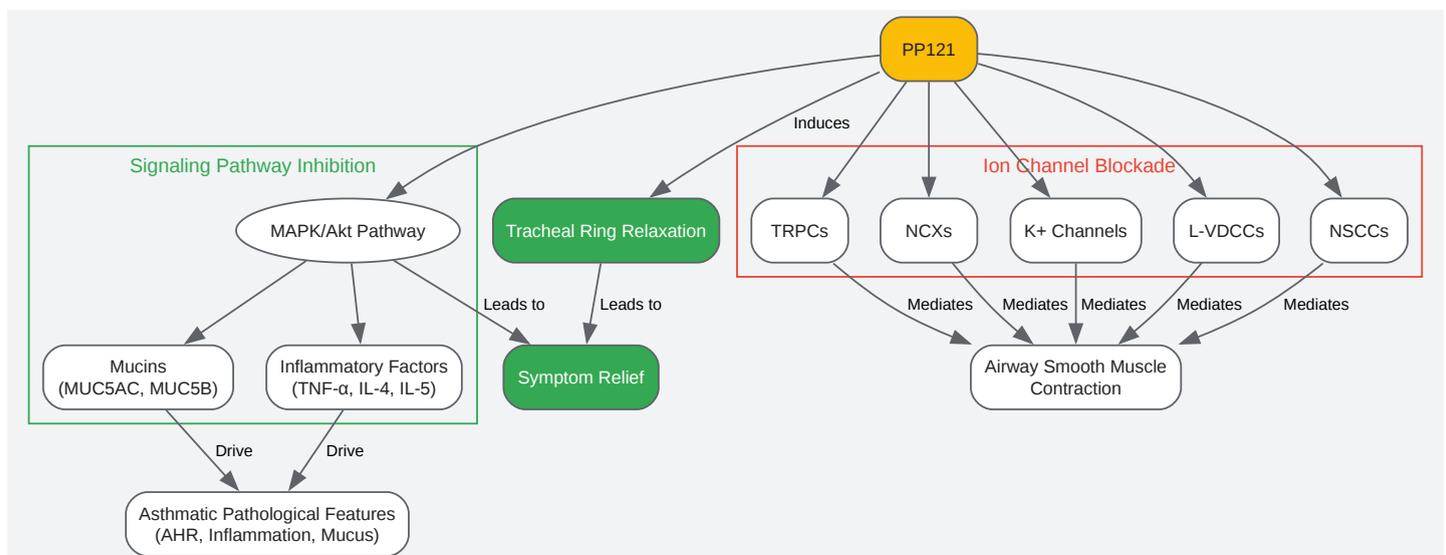
Mouse Tracheal Ring (mTR) Tension Measurement

- **Procedure:**

- Dissect tracheae and isolate 5-7 mm rings.
- Mount in organ bath with physiological salt solution (PSS) at 37°C, bubbled with 95% O₂/5% CO₂.
- Equilibrate for 60 minutes.
- Pre-contract rings with 80 mM K⁺ or 100 μM Acetylcholine (ACh).
- Apply **PP121** to study its relaxing effect.
- To study Na⁺/Ca²⁺ exchanger (NCX) involvement, replace PSS with Li⁺-PSS [4].

PP121 Mechanism and Signaling Pathway in Asthma

The diagram below illustrates the proposed mechanism by which **PP121** alleviates asthma symptoms, based on the 2023 study.



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This proposed mechanism of action for **PP121** in asthma involves two key pathways: direct relaxation of airway smooth muscle by blocking calcium-related ion channels, and reduction of inflammation and mucus secretion by inhibiting the MAPK/Akt signaling pathway [4].

Future Research Directions

PP121 demonstrates how a single agent targeting multiple parallel pathways can overcome compensatory resistance mechanisms. Its application has expanded from oncology to inflammatory diseases like asthma.

Future work should focus on:

- **Toxicology and ADME** to support potential clinical translation.
- **Efficacy studies** in other inflammatory or fibrotic lung diseases.
- **Combination therapy** strategies, particularly in oncology, where targeting both tyrosine kinases and PI3-Ks may prevent resistance [1].

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References

1. Discovery of dual inhibitors of tyrosine and phosphoinositide ... [pmc.ncbi.nlm.nih.gov]
2. PP121 | Multi-targeted Kinase Inhibitor [medchemexpress.com]
3. Efficacy of PP121 in primary and metastatic non-small cell ... [spandidos-publications.com]
4. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [pmc.ncbi.nlm.nih.gov]
5. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [pubmed.ncbi.nlm.nih.gov]

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